



Cyhalodiamide Efficacy Trials: Application Notes and Protocols for Researchers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting laboratory and field efficacy trials of **Cyhalodiamide**, a diamide insecticide. **Cyhalodiamide** is a potent active ingredient targeting a range of lepidopteran pests. Its mode of action is the disruption of normal muscle function by activating insect ryanodine receptors (RyRs), leading to uncontrolled calcium release from the sarcoplasmic reticulum, resulting in paralysis and mortality.[1] This document outlines standardized methodologies for bioassays and field studies to evaluate the efficacy of **Cyhalodiamide** formulations, ensuring robust and comparable data generation for research and development purposes.

Mode of Action: Ryanodine Receptor Modulation

Cyhalodiamide belongs to the Insecticide Resistance Action Committee (IRAC) Group 28.[2] Its target site is the ryanodine receptor, a ligand-gated calcium channel located in the sarcoplasmic and endoplasmic reticulum of insect muscle and nerve cells.[1][3] In a healthy insect, the ryanodine receptor regulates the release of calcium ions (Ca2+) to facilitate muscle contraction in response to a nerve impulse.

Cyhalodiamide binds to the ryanodine receptor, locking it in an open state. This leads to a continuous and uncontrolled release of Ca2+ from the sarcoplasmic reticulum into the cytoplasm. The elevated cytoplasmic Ca2+ concentration causes sustained muscle contraction and paralysis, ultimately leading to the death of the insect. The selective toxicity of

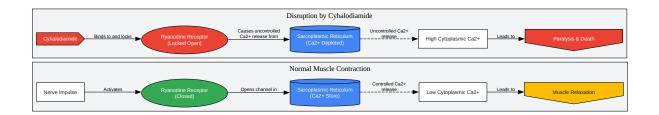




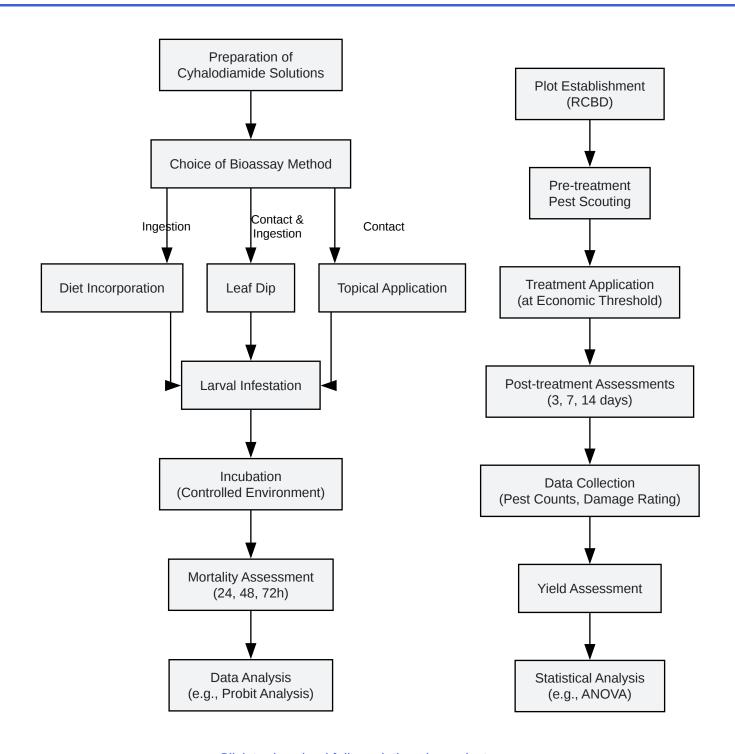


Cyhalodiamide towards insects is attributed to differences between insect and mammalian ryanodine receptors.









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